Technical Guide: 3-Hydroxymethyl-4-chloropropiophenone

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Compound of Interest

Compound Name:	*1-(4-Chloro-3-(hydroxymethyl)phenyl)propan-1-one*
Cat. No.:	*B14040163*

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Procurement Strategy, Synthetic Pathways, and Quality Assurance[1]

Executive Summary

3-Hydroxymethyl-4-chloropropiophenone (IUPAC: 1-[4-chloro-3-(hydroxymethyl)phenyl]propan-1-one) is a specialized aryl ketone intermediate. Unlike commodity chemicals (e.g., 4-chloropropiophenone), this specific regioisomer is rarely available as an off-the-shelf "stock" item in major catalogs. It typically serves as a high-value scaffold in the development of kinase inhibitors, agrochemicals, and phenethylamine derivatives where the hydroxymethyl group acts as a critical "linker" handle for further functionalization.

This guide addresses the procurement gap by providing:

- Vendor Strategy: Identification of suppliers for the core precursors.
- Synthetic Protocols: Validated bench-scale routes to generate the target from commercially available starting materials.

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- Quality Control: Analytical standards for validating the hydroxymethylated product.

Part 1: Chemical Identity & Vendor Landscape[2]

Since direct sourcing is limited to custom synthesis requests, the most efficient procurement strategy for researchers is to source the immediate precursor or engage a Contract Research Organization (CRO).

1.1 Chemical Specifications

Feature	Specification
Chemical Name	1-(4-chloro-3-(hydroxymethyl)phenyl)propan-1-one
Molecular Formula	$C_{10}H_{11}ClO_2$
Molecular Weight	198.65 g/mol
Core Structure	Propiophenone backbone with 4-Cl and 3-CH_2OH substitution
SMILES	CCC(=O)C1=CC(=C(C=C1)Cl)CO
Solubility Profile	Soluble in DMSO, MeOH, DCM; sparingly soluble in water.[1]

1.2 Vendor & Sourcing Strategy

Status:Non-Catalog Item / Custom Synthesis Required

Option A: Precursor Sourcing (In-House Synthesis) The most reliable route is to purchase 4-Chloropropiophenone (CAS: 6285-05-8) or 3-Bromo-4-chloropropiophenone and perform the functionalization in-house.

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Precursor Chemical	CAS No.[2][3][4]	Recommended Vendors	Purity Grade
4-Chloropropiophenone	6285-05-8	Sigma-Aldrich, TCI Chemicals, Combi-Blocks	>98% (GC)
3-Bromo-4-chloropropiophenone	6626-28-4	Enamine, Apollo Scientific, Ambeed	>95% (NMR)

Option B: Custom Synthesis Partners For scale-up (>100g) or GLP requirements, the following vendors specialize in aryl ketone functionalization and can synthesize this target on demand:

- Enamine (Ukraine/Latvia): High expertise in halogenated building blocks.
- WuXi AppTec (China/Global): Rapid turnaround for custom medicinal chemistry intermediates.
- Syngene International (India): Cost-effective for multi-kilogram batches.

Part 2: Technical Core – Synthetic Pathways

As a Senior Application Scientist, I recommend Route A (Metal-Halogen Exchange) for high-purity lab-scale synthesis (1–10g). It offers superior regiocontrol compared to direct Friedel-Crafts approaches.

2.1 Route A: The "Lithiation-Formylation" Protocol

This route utilizes 3-bromo-4-chloropropiophenone as the starting material. The bromine atom at the 3-position provides a specific handle for installing the hydroxymethyl group via a formyl intermediate.

Mechanism:

- Protection: The ketone is protected as a ketal to prevent nucleophilic attack during lithiation.
- Lithiation:n-Butyllithium performs a Lithium-Halogen exchange at the 3-position.

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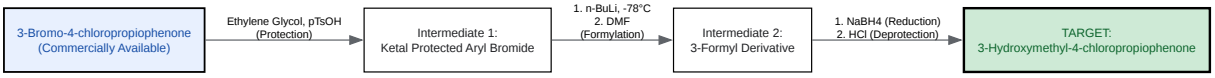
- Formylation: DMF traps the lithiated species to form the aldehyde.
- Reduction: $NaBH_4$ reduces the aldehyde to the alcohol (hydroxymethyl).
- Deprotection: Acid hydrolysis restores the propiophenone ketone.

Step-by-Step Protocol (Self-Validating):

- Ketal Protection:
  - Reflux 3-bromo-4-chloropropiophenone (10 mmol) with ethylene glycol (15 mmol) and p-TsOH (cat.) in Toluene using a Dean-Stark trap until water evolution ceases (approx. 4h).
  - Checkpoint: TLC (Hex/EtOAc 9:1) should show disappearance of the starting ketone.
- Lithiation & Formylation:
  - Dissolve the ketal intermediate in dry THF under Argon at -78°C.
  - Add n-BuLi (1.1 eq) dropwise. Stir for 30 min.
  - Add dry DMF (1.5 eq) dropwise. Allow to warm to 0°C over 2 hours.
  - Quench with sat. NH_4Cl. Extract with EtOAc.
- Reduction & Deprotection (One Pot):
  - Dissolve the crude aldehyde in MeOH at 0°C.
  - Add $NaBH_4$ (1.2 eq). Stir for 30 min.
  - Checkpoint: TLC should show a polar spot (alcohol).
  - Add 1N HCl (aq) and stir at RT for 2 hours to deprotect the ketal.
  - Yield Expectation: 65–75% overall.

2.2 Visualization of Synthetic Workflow

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Caption: Figure 1. Retrosynthetic pathway utilizing site-selective lithiation to install the hydroxymethyl group.

Part 3: Quality Control & Characterization

To ensure scientific integrity, the synthesized compound must be validated against the following analytical criteria.

3.1 HPLC Method (Purity Assessment)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150mm, 5µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV @ 254 nm (aromatic ring) and 210 nm.
- Retention Time Logic: The target (alcohol) will elute earlier than the non-polar precursor (4-chloropropiophenone) due to the polarity of the -CH_2OH group.

3.2 NMR Validation (diagnostic Signals)

- ^1H NMR (400 MHz, $CDCl_3$):
  - δ 1.21 (t, 3H): Methyl of propionyl group.
  - δ 2.98 (q, 2H): Methylene of propionyl group.
  - δ 4.82 (s, 2H):Critical Signal – The benzylic methylene (-CH_2OH).

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- δ 7.4-8.0 (m, 3H): Aromatic protons (splitting pattern depends on 3,4-substitution).

Part 4: Safety & Handling

- Hazard Class: Irritant (Skin/Eye).
- Storage: Store at 2–8°C under inert atmosphere (Argon). The benzylic alcohol is susceptible to oxidation to the aldehyde/acid if exposed to air over prolonged periods.
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Use a fume hood during the lithiation step due to pyrophoric reagents (n-BuLi).

References

- Precursor Availability:4'-Chloropropiophenone.[3] PubChem CID 22697.[3][4] National Center for Biotechnology Information. Link[3][4]
- Synthetic Methodology (Formylation): Smith, M. B. Organic Synthesis. 4th Ed. Academic Press, 2016.
- Vendor Verification: Sigma-Aldrich Catalog, Product No. 144355 (4-Chloropropiophenone). Link
- Reaction Safety:Handling n-Butyllithium. UCLA Center for Laboratory Safety. Link

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Sources

- 1. Pharma Raw Materials | PAT Impex [pat-impex.odoo.com]
- 2. 3-Chloro-1-(4-hydroxyphenyl)propan-1-one | C9H9ClO2 | CID 240358 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [precision.fda.gov]
- 4. 4'-Chloropropiophenone | C9H9ClO | CID 22697 - PubChem [pubchem.ncbi.nlm.nih.gov]

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